

An In-depth Technical Guide to Yadanzioside G: Physical and Chemical Properties

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Compound of Interest

Compound Name: Yadanzioside G

Cat. No.: B15587884

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Yadanzioside G is a naturally occurring quassinoid and terpenoid that has been isolated from *Brucea javanica*.^{[1][2]} This technical guide provides a comprehensive overview of its physical and chemical properties, biological activities, and generalized experimental protocols for its study. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Yadanzioside G** are summarized below. This data is essential for its handling, characterization, and application in research settings.

Property	Value	Reference
Molecular Formula	C ₃₆ H ₄₈ O ₁₈	[1][3]
Molecular Weight	768.76 g/mol	[1][3][4]
CAS Number	95258-17-6	[1][3][4]
Appearance	White to off-white solid	[5]
Purity	Typically ≥98% by HPLC	[3]
Solubility	Soluble in DMSO	[3]
Predicted Relative Density	1.51 g/cm ³	[1]

Storage and Stability:

For long-term preservation of its chemical integrity, **Yadanzioside G** should be stored under specific conditions:

- Powder: -20°C for up to 3 years.^[1] It should be kept away from direct sunlight.^[1]
- In solvent (e.g., DMSO): -80°C for up to 1 year.^[1]

Biological Activity

Yadanzioside G has demonstrated notable biological activities that are of significant interest in pharmacological research.

Antipancreatic Cancer Activity

In vitro studies have shown that **Yadanzioside G** exhibits activity against pancreatic cancer cell lines. In experiments using PANC-1 and SW1990 cells, **Yadanzioside G** displayed inhibitory effects.^[1] The IC₅₀ value for PANC-1 cells was determined to be 60 µg/mL after 72 hours of treatment.^[1]

Anti-tuberculosis Potential

Yadanzioside G is an inhibitor of the InhA enzyme (Mycobacterium enoyl acyl carrier protein reductase), which is a crucial enzyme in the fatty acid synthesis pathway of Mycobacterium tuberculosis.^{[1][2]} This inhibitory action suggests its potential as a lead compound for the development of new anti-tuberculosis drugs.^{[1][2]}

Experimental Protocols

Detailed experimental protocols for **Yadanzioside G** are not extensively published. However, the following sections outline generalized methodologies for the isolation, purification, and spectroscopic analysis of **Yadanzioside G** and similar natural products.

General Workflow for Isolation and Analysis

The isolation and characterization of **Yadanzioside G** from its natural source, *Brucea javanica*, typically follows a multi-step process.

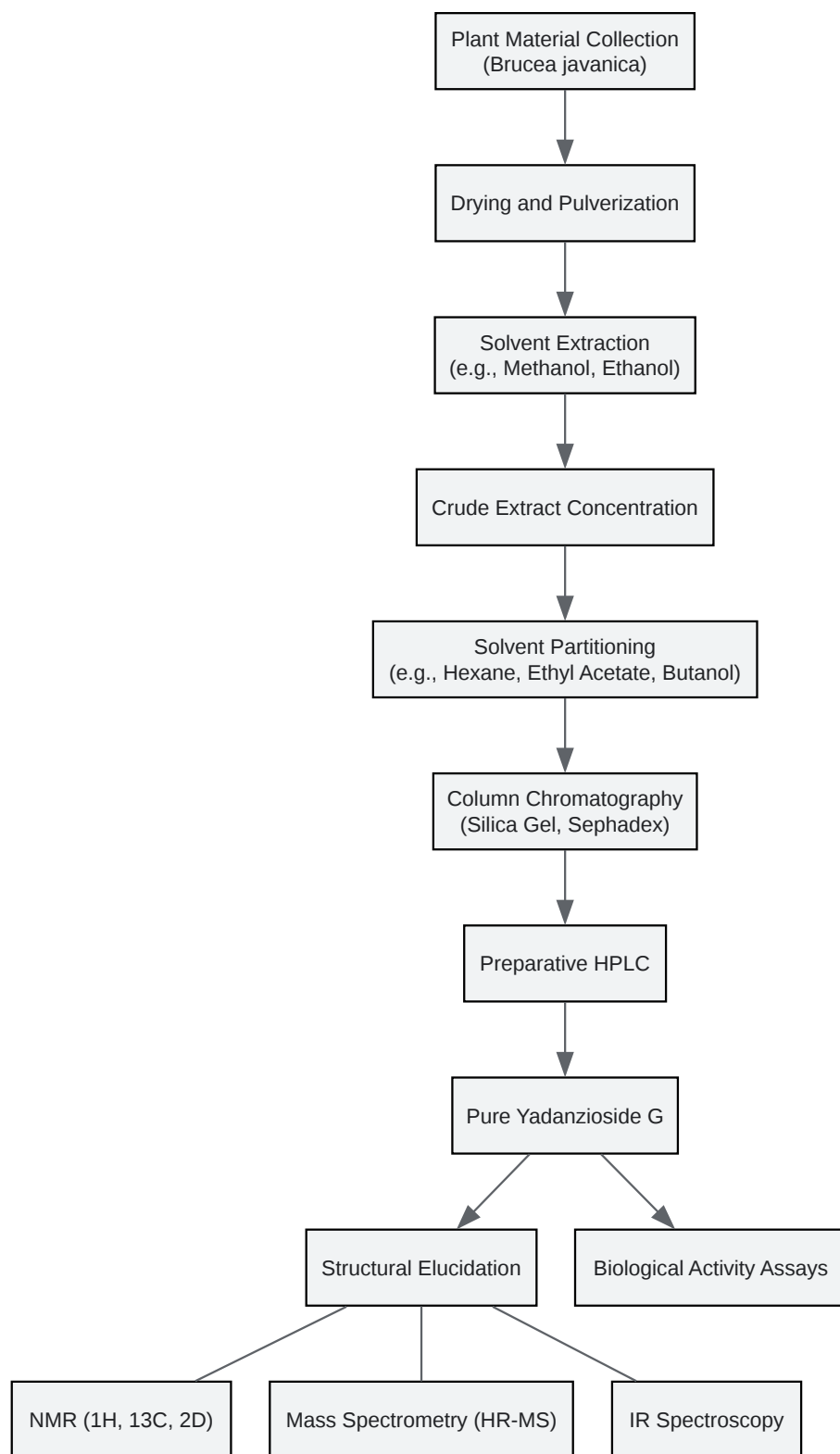


Figure 1. Generalized workflow for the isolation and analysis of Yadanzioside G.

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Figure 1. Generalized workflow for the isolation and analysis of **Yadanzioside G**.

Spectroscopic Analysis

Structural elucidation of **Yadanzioside G** is achieved through a combination of spectroscopic techniques.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To determine the carbon-hydrogen framework of the molecule.
- Sample Preparation: A few milligrams of the purified compound are dissolved in a deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$) in an NMR tube.
- Data Acquisition:
 - 1H NMR: Provides information on the chemical environment and connectivity of hydrogen atoms.
 - ^{13}C NMR: Identifies the number and types of carbon atoms.
 - 2D NMR (COSY, HSQC, HMBC): Establishes correlations between protons and carbons to assemble the complete molecular structure.[\[6\]](#)

2. Mass Spectrometry (MS)

- Objective: To determine the molecular weight and elemental composition.
- Sample Preparation: The sample is dissolved in a suitable solvent and introduced into the mass spectrometer.
- Data Acquisition: High-resolution mass spectrometry (HR-MS) is typically used to obtain an accurate mass of the molecular ion (e.g., $[M+H]^+$ or $[M+Na]^+$), which allows for the unambiguous determination of the molecular formula.[\[6\]](#)

3. Infrared (IR) Spectroscopy

- Objective: To identify the functional groups present in the molecule.

- Sample Preparation: The sample can be prepared as a KBr pellet or analyzed as a thin film. [6]
- Data Acquisition: The spectrum is recorded to identify characteristic absorption bands corresponding to functional groups such as hydroxyl (-OH), carbonyl (C=O), and glycosidic linkages.[6]

Potential Signaling Pathway Involvement

While the specific signaling pathways modulated by **Yadanzioside G** in pancreatic cancer are not detailed in the available literature, many anti-cancer agents derived from natural products exert their effects through pathways like the MAPK/ERK pathway. This pathway is crucial for cell proliferation, differentiation, and survival, and its dysregulation is common in cancer.

Disclaimer: The following diagram represents a generalized MAPK/ERK signaling pathway. The specific interactions of **Yadanzioside G** with the components of this pathway have not been experimentally confirmed and require further investigation.

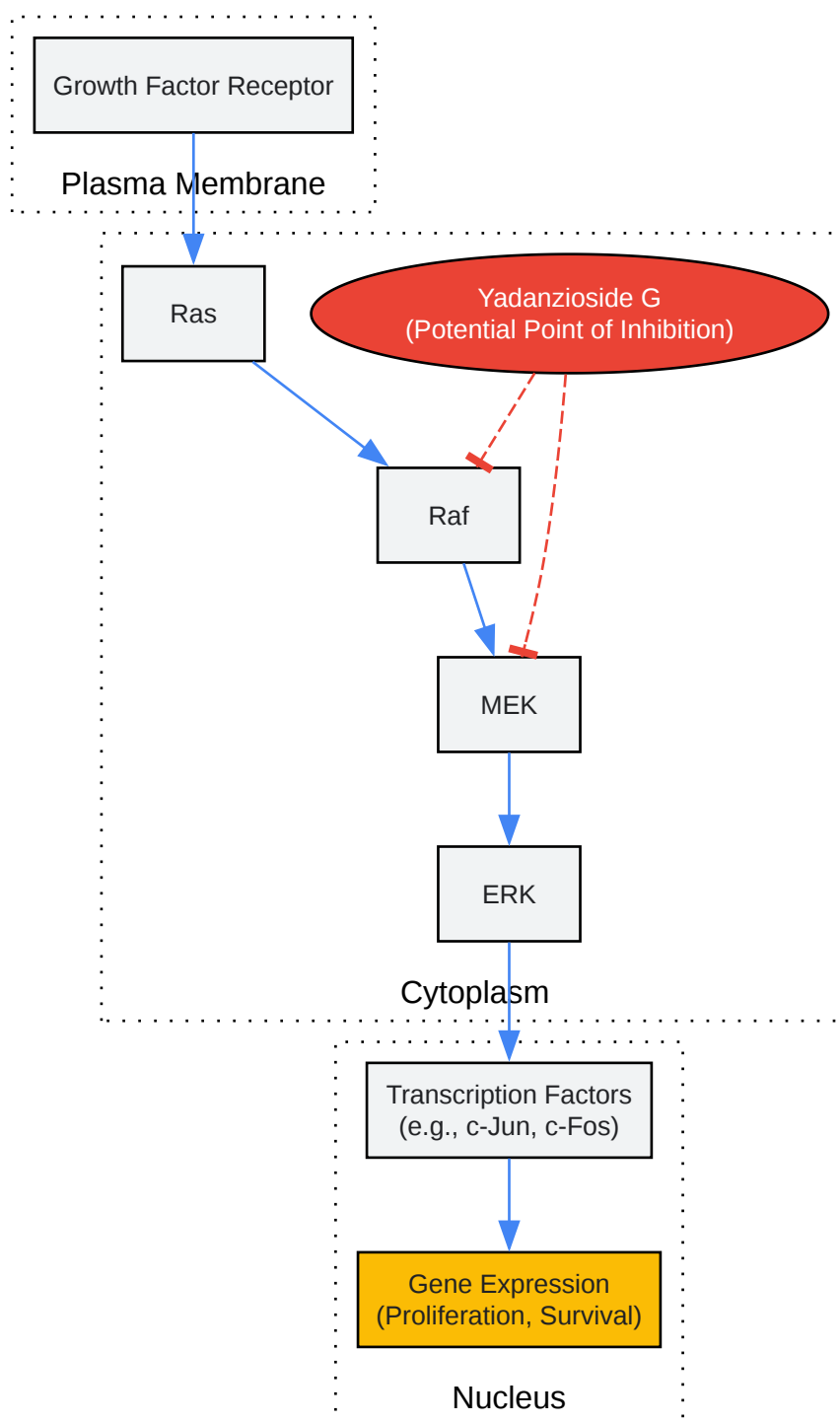


Figure 2. Generalized MAPK/ERK signaling pathway.

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Figure 2. Generalized MAPK/ERK signaling pathway.

Further research is necessary to elucidate the precise mechanisms of action and the specific molecular targets of **Yadanzioside G**. This will be critical for its potential development as a therapeutic agent.

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References

- 1. Yadanzioside G | Antipancreatic | Tuberculosis | Inhibitor | TargetMol [targetmol.com]
- 2. amsbio.com [amsbio.com]
- 3. Yadanzioside G supplier | CAS 95258-17-6 | AOBIIOUS [aobious.com]
- 4. CID 6436228 | C₃₆H₄₈O₁₈ | CID 6436228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. benchchem.com [benchchem.com]
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